

# 3,3-Dimethylpiperidine molecular weight and formula

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## Compound of Interest

Compound Name: 3,3-Dimethylpiperidine

Cat. No.: B075641

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## An In-Depth Technical Guide on 3,3-Dimethylpiperidine

This guide provides detailed information on the molecular properties of **3,3-Dimethylpiperidine**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

**3,3-Dimethylpiperidine** is a heterocyclic organic compound with the chemical formula C7H15N.<sup>[1][2][3][4][5]</sup> Its molecular structure consists of a piperidine ring substituted with two methyl groups at the third carbon atom.

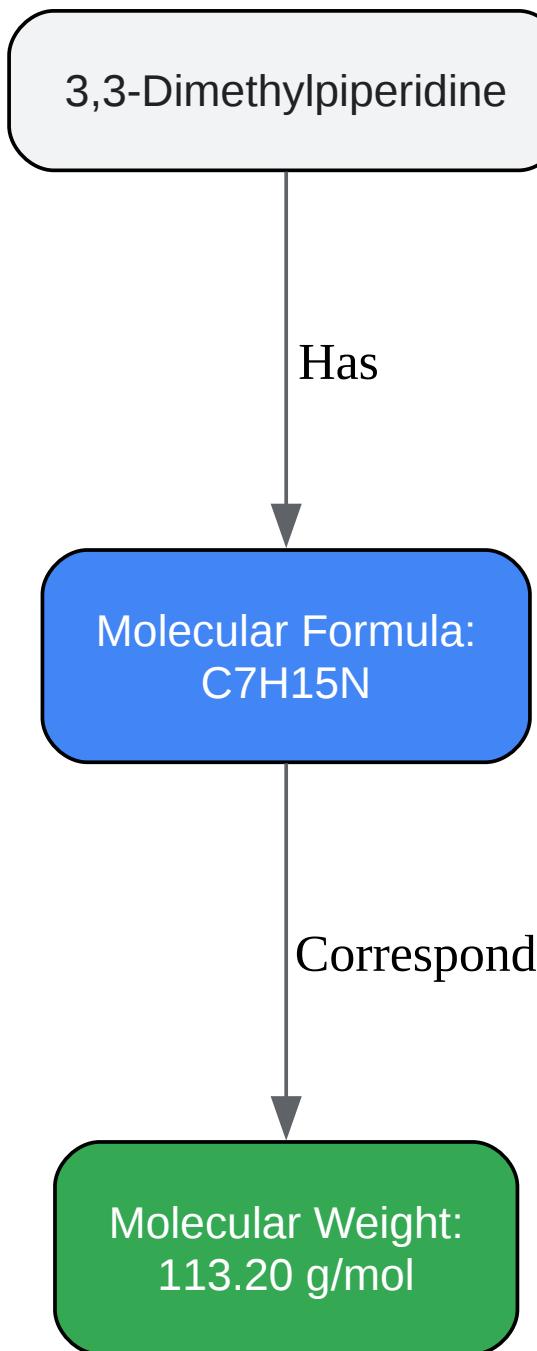
## Quantitative Molecular Information

The fundamental molecular characteristics of **3,3-Dimethylpiperidine** are summarized in the table below for straightforward reference and comparison.

Property	Value
Molecular Formula	C7H15N
Molecular Weight	113.20 g/mol <sup>[1][4][5]</sup> (or 113.2007 g/mol <sup>[2][3]</sup> )
IUPAC Name	3,3-dimethylpiperidine
CAS Registry Number	1193-12-0

## Structural and Logical Representation

To visualize the relationship between the compound's name, its chemical formula, and its resulting molecular weight, the following diagram is provided.



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Figure 1. Relationship between chemical name, formula, and molecular weight.

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## References

- 1. 3,3-Dimethylpiperidine | C7H15N | CID 70942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,3-Dimethylpiperidine [webbook.nist.gov]
- 3. 3,3-Dimethylpiperidine [webbook.nist.gov]
- 4. 3,3-Dimethylpiperidine/CAS:1193-12-0-HXCHEM [hxchem.net]
- 5. 3,3-Dimethylpiperidine, 95% 250 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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